

2-Chloropyrimidine-4-carboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloropyrimidine-4-carboxylic acid

Cat. No.: B133435

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In-Depth Technical Guide: 2-Chloropyrimidine-4-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the physicochemical properties of **2-Chloropyrimidine-4-carboxylic acid**, a key intermediate in pharmaceutical and agrochemical synthesis.

Core Physicochemical Data

The fundamental molecular properties of **2-Chloropyrimidine-4-carboxylic acid** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Property	Value	Citations
Molecular Formula	C5H3ClN2O2	[1][2][3][4][5][6]
Molecular Weight	158.54 g/mol	[1][2][3][4][5][6]
IUPAC Name	2-chloropyrimidine-4-carboxylic acid	[1][4]
CAS Number	149849-92-3	[1][3][4][5][6]
Appearance	Yellow to light brown or brown solid	[2][5]

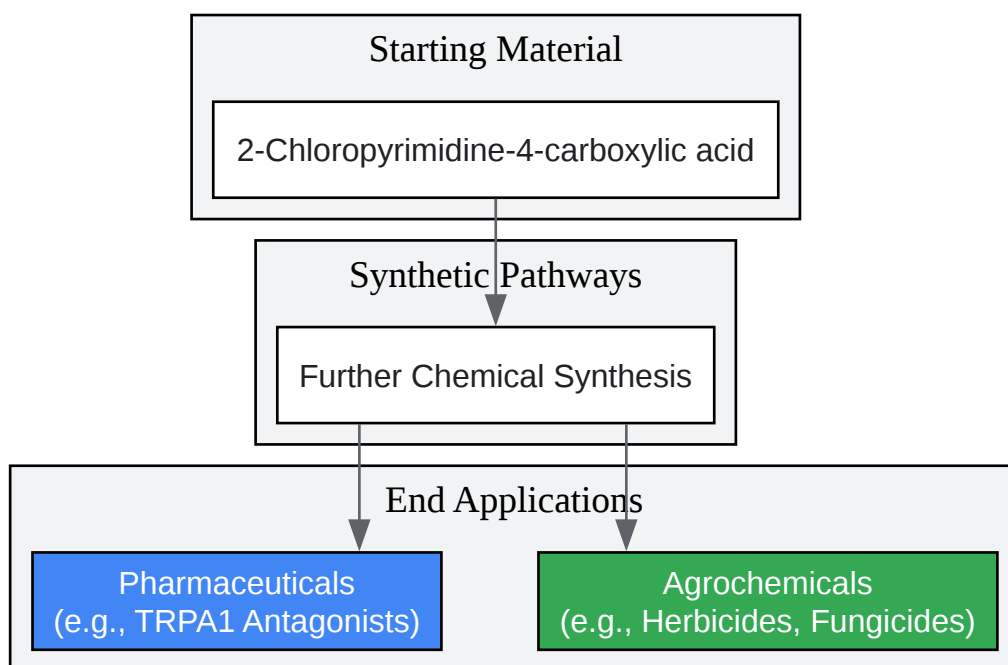
Applications in Research and Development

2-Chloropyrimidine-4-carboxylic acid serves as a versatile building block for the synthesis of more complex, biologically active molecules.[2] Its primary applications are in:

- **Pharmaceutical Development:** It is a crucial intermediate in the creation of novel therapeutics, including treatments for pain, inflammation, asthma, and cough.[5][7] It is particularly noted for its use in preparing oxazolopyrimidine ketoamides which are antagonists of the TRPA1 receptor.[5][7]
- **Agrochemical Research:** This compound is utilized in the formulation of herbicides and fungicides, contributing to crop protection.[2]

Logical Relationship: Synthesis Intermediate to Application

The following diagram illustrates the role of **2-Chloropyrimidine-4-carboxylic acid** as a foundational chemical for further synthesis in key research areas.



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Caption: Role as a chemical intermediate.

As an AI, I am unable to provide detailed experimental protocols or generate signaling pathway diagrams that are not available in my training data. The information provided is based on publicly available chemical data.

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